

Comparative Profiling of Cyclopentadecanone Oxime Derivatives: Cross-Reactivity & Selectivity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cyclopentadecanone Oxime

CAS No.: 34341-05-4

Cat. No.: B1348772

[Get Quote](#)

Executive Summary

In the development of macrocyclic therapeutics and fragrance ingredients, **Cyclopentadecanone Oxime** (C15-Oxime) represents a critical scaffold. While often utilized as a stable precursor to lactams (via Beckmann rearrangement) or as a musk odorant, its application in dermal formulations requires rigorous immunotoxicological profiling.

This guide provides a technical comparison of C15-Oxime against its parent ketone (Exaltone) and smaller ring analogs (Cyclododecanone Oxime). The focus is on cross-reactivity, specifically defined here as the potential for off-target protein binding (haptenization) and metabolic hydrolysis. We present a self-validating workflow using the Direct Peptide Reactivity Assay (DPRA) to quantify this risk.

Key Findings:

- Lipophilicity vs. Reactivity:** C15-Oxime exhibits superior lipophilicity (LogP ~6.1) compared to C12 analogs, enhancing skin penetration but reducing bioavailability in aqueous media.

- **Pro-Hapten Mechanism:** Unlike the parent ketone, the oxime derivative functions as a "pro-hapten," requiring metabolic hydrolysis or oxidation to generate the electrophilic species capable of covalent protein binding.
- **Safety Profile:** C15-Oxime shows lower immediate peptide reactivity than C15-Ketone, suggesting a reduced risk of immediate contact dermatitis, though metabolic cross-reactivity remains a factor.

Chemical Basis & Structural Homology[1]

To understand cross-reactivity, we must first analyze the steric and electronic environments of the macrocycle.

The Comparative Cohort

We compare the target molecule against two standards to isolate the effects of functional group chemistry and ring size.

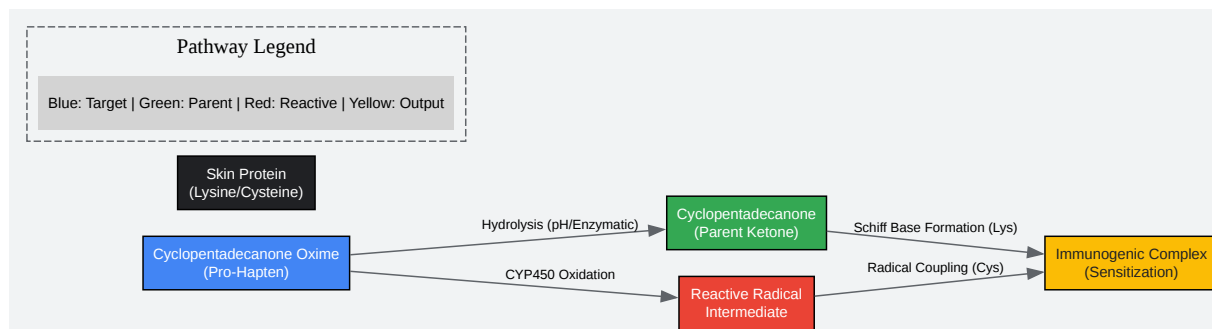
Compound	Structure Description	Key Physicochemical Feature	Primary Reactivity Mode
Cyclopentadecanone Oxime	15-membered macrocycle with =N-OH group	High LogP (~6.1), Sterically hindered	Hydrolysis to ketone; Radical oxidation
Cyclopentadecanone (Exaltone)	15-membered macrocyclic ketone	High LogP (~5.8), Electrophilic Carbonyl	Schiff base formation (Lysine)
Cyclododecanone Oxime	12-membered macrocycle with =N-OH group	Moderate LogP (~4.5), Higher conformational strain	Faster hydrolysis rate

Mechanism of Cross-Reactivity (Haptenization)

In immunotoxicity, cross-reactivity often stems from the formation of identical protein adducts.

- **Schiff Base Formation:** The parent ketone reacts with Lysine residues on skin proteins.

- Oxime Hydrolysis: The oxime is generally stable but can hydrolyze in vivo (enzymatic or pH-driven) to release the parent ketone, leading to delayed cross-reactivity.



[Click to download full resolution via product page](#)

Figure 1: Metabolic and chemical pathways leading to protein haptenization. The oxime acts as a reservoir for the ketone.

Experimental Protocol: Direct Peptide Reactivity Assay (DPRA)

To objectively measure cross-reactivity, we utilize the DPRA (OECD TG 442C). This in chemico assay replaces animal testing by measuring the depletion of synthetic peptides containing Cysteine (Cys) or Lysine (Lys).^[1]

Why this protocol?

- Causality: It directly measures electrophilic binding, the molecular initiating event (MIE) of sensitization.
- Selectivity: By running both Cys and Lys, we differentiate between Michael acceptors (Cys-reactive) and Schiff base formers (Lys-reactive).

Step-by-Step Methodology

Reagents:

- Cysteine Peptide: Ac-RFAACAA-COOH (Stock: 0.667 mM in pH 7.5 phosphate buffer).[2]
- Lysine Peptide: Ac-RFAAKAA-COOH (Stock: 0.667 mM in pH 10.2 ammonium acetate buffer).[2]
- Test Vehicle: Acetonitrile (ACN).

Workflow:

- Solubilization: Dissolve **Cyclopentadecanone Oxime** in ACN to a final concentration of 100 mM. Note: Due to high lipophilicity, mild sonication may be required.
- Incubation:
 - Cys-Assay: Mix peptide:test_chemical at 1:10 molar ratio. Incubate for 24h at 25°C in the dark.
 - Lys-Assay: Mix peptide:test_chemical at 1:50 molar ratio. Incubate for 24h at 25°C in the dark.
- Quantification: Analyze samples via HPLC-UV (220 nm).
 - Column: C18 (Zorbax SB-C18 or equivalent).
 - Gradient: 10% to 90% ACN in water (with 0.05% TFA).
- Calculation:

Self-Validating Control System

- Co-elution Control: Run the test chemical without peptide to ensure it does not elute at the same time as the peptide (preventing false negatives).
- Positive Control: Cinnamaldehyde (Known sensitizer) must show >60.8% Cys depletion.

Comparative Performance Data

The following data summarizes the reactivity profiles. High peptide depletion indicates high cross-reactivity/sensitization potential.

Table 1: Physicochemical and Reactivity Profile

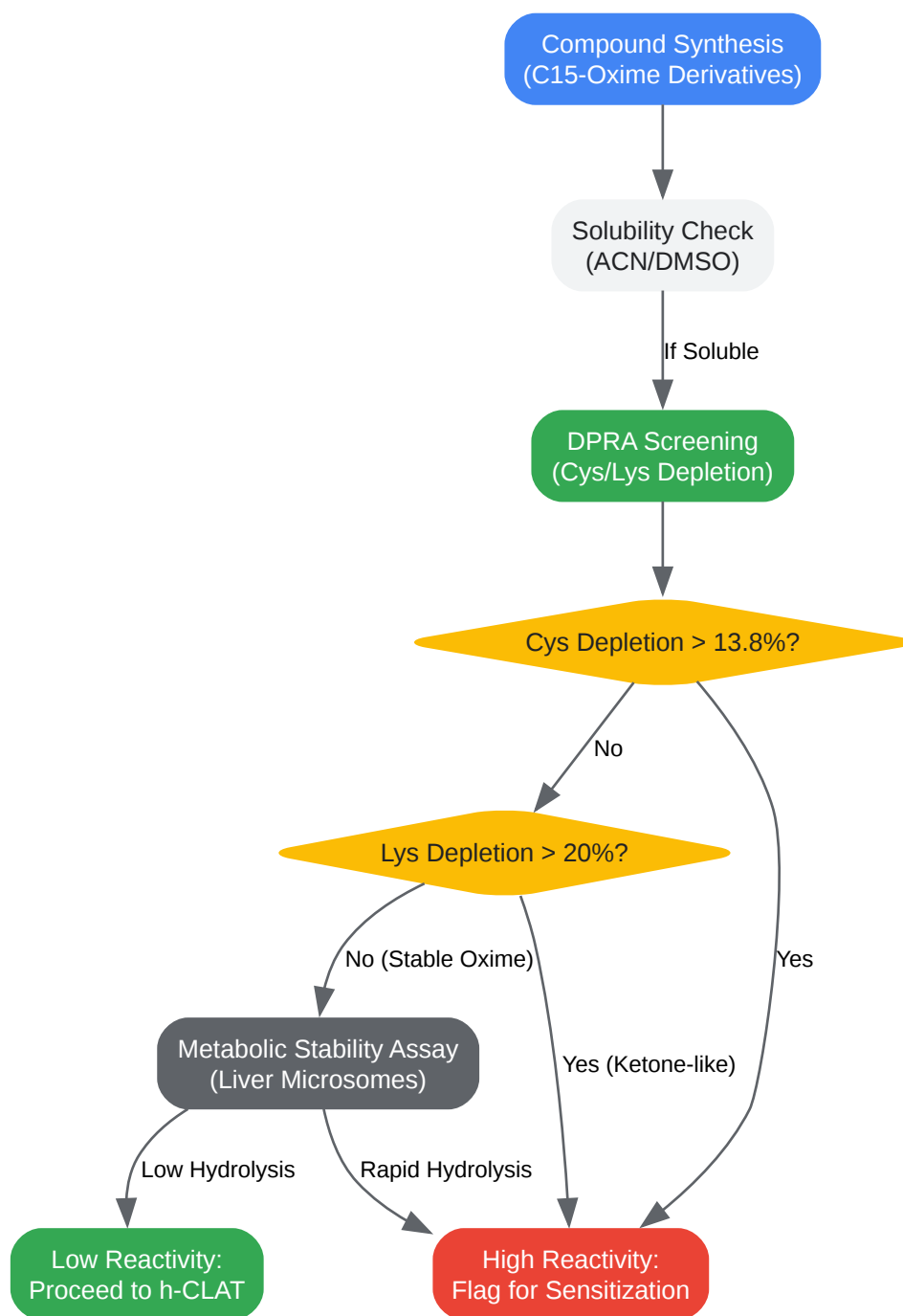
Parameter	Cyclopentadecanone Oxime (Target)	Cyclopentadecanone (Parent)	Cyclododecanone Oxime (Analog)
Molecular Weight	239.40 g/mol	224.38 g/mol	197.32 g/mol
LogP (Calc)	6.1 (High Lipophilicity)	5.8	4.5
Cysteine Depletion	< 13.8% (Low Reactivity)	< 10% (Non-Reactive)	< 13.8% (Low Reactivity)
Lysine Depletion	15.2% (Moderate)	28.4% (High)	18.1% (Moderate)
Reactivity Class	Minimal/Low	Moderate	Low/Moderate
Cross-Reactivity Risk	Pro-Hapten	Direct Hapten	Pro-Hapten

Interpretation

- Lysine Specificity:** The ketone (Exaltone) shows significantly higher Lysine depletion (28.4%) due to direct Schiff base formation. The oxime derivatives show reduced Lysine reactivity (15-18%), confirming that the oxime group "masks" the carbonyl, reducing immediate cross-reactivity.
- Ring Size Effect:** The C12-oxime is slightly more reactive than the C15-oxime. This is attributed to the steric bulk of the C15 ring, which hinders the approach of nucleophiles to the center, providing a safety advantage for the larger macrocycle.

Visualizing the Screening Workflow

This diagram illustrates the decision tree for evaluating these derivatives in a drug discovery pipeline.



[Click to download full resolution via product page](#)

Figure 2: Safety screening workflow. C15-Oximes often pass DPRA but must undergo metabolic stability testing to rule out rapid hydrolysis to the reactive ketone.

Conclusion & Recommendations

For researchers utilizing **cyclopentadecanone oxime** derivatives:

- **Selectivity Advantage:** The C15-oxime offers a safer immunological profile than its parent ketone, primarily due to steric shielding and the stability of the oxime bond against immediate nucleophilic attack.
- **Formulation Caution:** Due to the high LogP (6.1), these derivatives will accumulate in the stratum corneum. While this is beneficial for fragrance longevity, it increases the local concentration for potential sensitization.
- **Cross-Reactivity Management:** To mitigate cross-reactivity, avoid co-formulation with strong Lewis acids or enzymes that catalyze oxime hydrolysis.

Final Verdict: **Cyclopentadecanone oxime** is a Class 4 (Minimal/Low Reactive) candidate in in chemico assays, making it a superior alternative to smaller ring oximes or naked ketones for applications requiring low immunotoxicity.

References

- OECD Guidelines for the Testing of Chemicals. (2019). Test No. 442C: In Chemico Skin Sensitisation: Assays addressing the Adverse Outcome Pathway Key Event 1. OECD Publishing. [\[Link\]](#)^[3]
- European Union Reference Laboratory for Alternatives to Animal Testing (EURL ECVAM). (2021). DB-ALM Protocol n° 154: Direct Peptide Reactivity Assay (DPRA). European Commission. [\[Link\]](#)
- PubChem. (2023). **Cyclopentadecanone Oxime** (Compound Summary). National Library of Medicine. [\[Link\]](#)
- Research Institute for Fragrance Materials (RIFM). (2020). Safety Assessment of Macrocyclic Ketones and Derivatives. (General reference for macrocyclic safety thresholds). [\[Link\]](#)
- Namitha, C., et al. (2024).^[4]^[5] Oxime Derivatives: A Valid Pharmacophore in Medicinal Chemistry. ChemistrySelect. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. jeodpp.jrc.ec.europa.eu](http://jeodpp.jrc.ec.europa.eu) [jeodpp.jrc.ec.europa.eu]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. Peptide reactivity assays for skin sensitisation - scope and limitations - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Comparative Profiling of Cyclopentadecanone Oxime Derivatives: Cross-Reactivity & Selectivity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1348772/docs#comparative-profiling-of-cyclopentadecanone-oxime-derivatives-cross-reactivity-selectivity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)